

Application of N-Methyl-1,3-propanediamine in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: *N*-Methyl-1,3-propanediamine

Cat. No.: B050750

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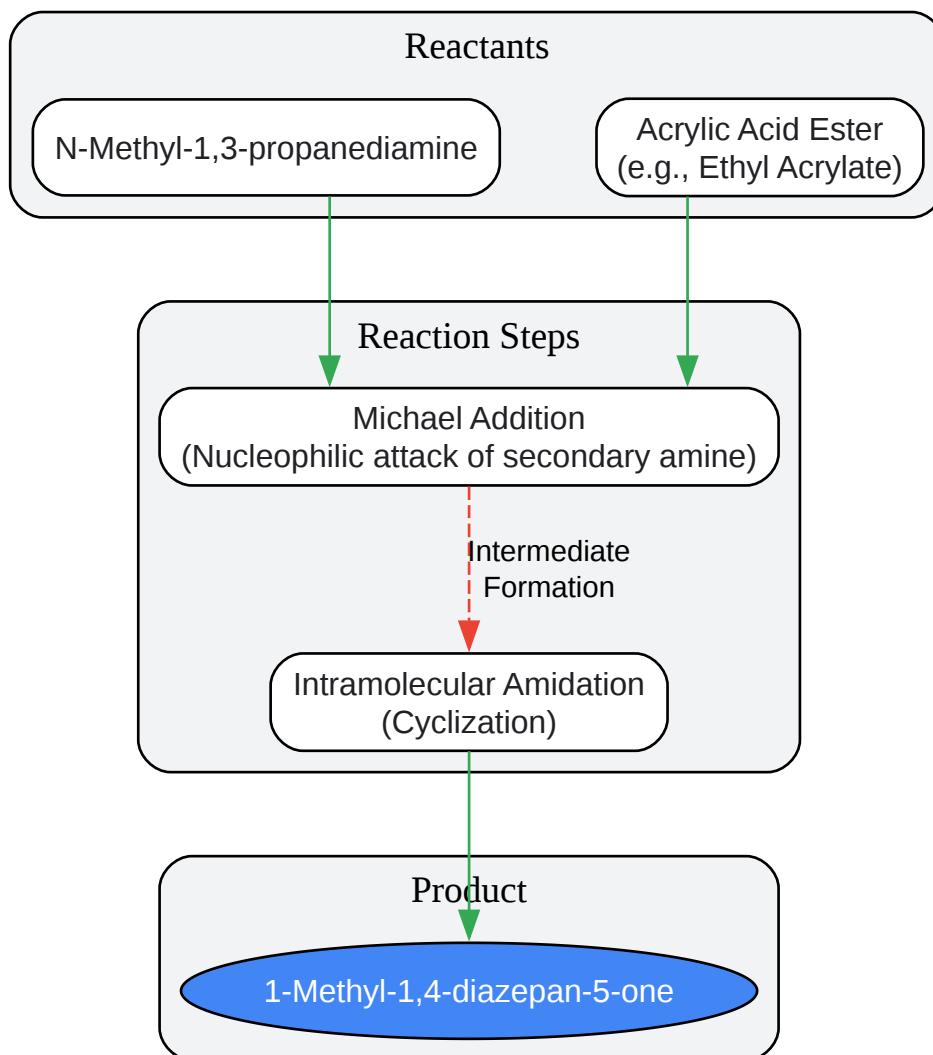
Introduction

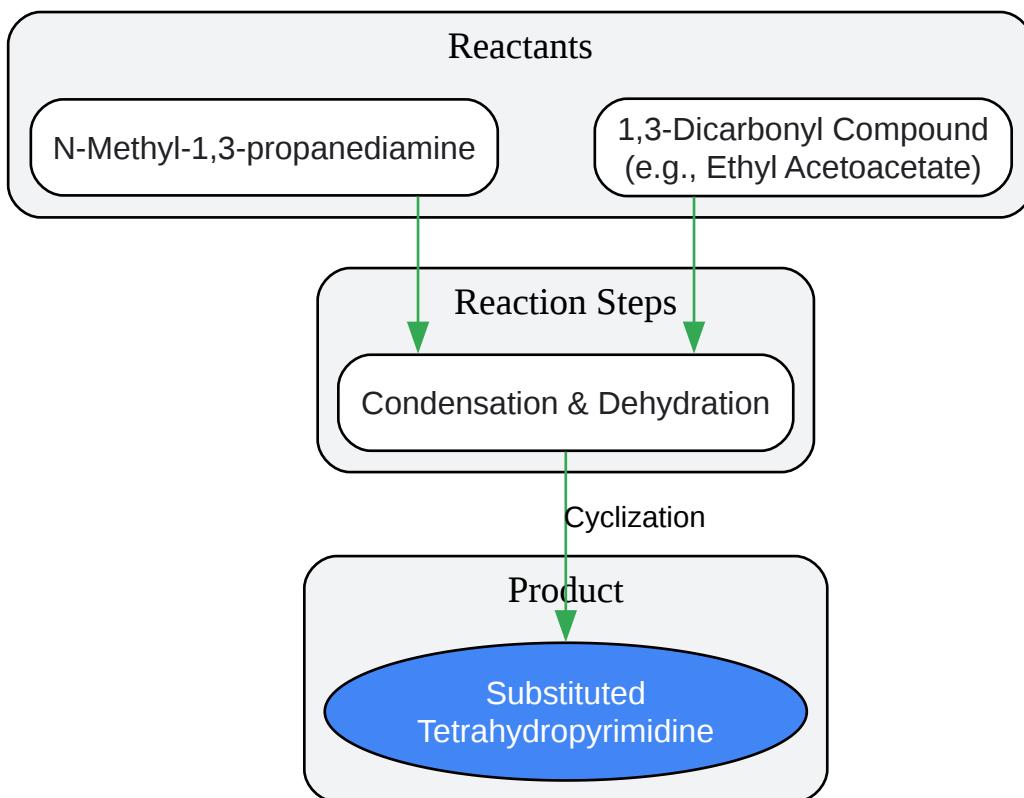
N-Methyl-1,3-propanediamine is a versatile and valuable building block in the field of organic and medicinal chemistry, particularly in the synthesis of nitrogen-containing heterocyclic compounds. Its unique structure, featuring both a primary and a secondary amine, allows for regioselective reactions, making it an ideal starting material for the construction of a variety of cyclic architectures. This diamine is a crucial intermediate in the production of pharmaceuticals and other fine chemicals, prized for its role in creating complex molecular structures. This document provides detailed application notes and experimental protocols for the use of **N-Methyl-1,3-propanediamine** in the preparation of key heterocyclic scaffolds, with a focus on seven-membered diazepane derivatives.

Application Note 1: Synthesis of 1-Methyl-1,4-diazepan-5-one

The seven-membered 1,4-diazepan-5-one ring system is a prevalent scaffold in numerous biologically active compounds. The synthesis of the N-methylated analog, 1-methyl-1,4-diazepan-5-one, can be efficiently achieved through the cyclocondensation of **N-Methyl-1,3-propanediamine** with a suitable three-carbon electrophile, such as acrylic acid esters or β -halopropionates. This reaction provides a straightforward and atom-economical route to this important heterocyclic core.

Logical Workflow for the Synthesis of 1-Methyl-1,4-diazepan-5-one



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